

An In-depth Technical Guide on 3,4,5-Trichloronitrobenzene

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Compound of Interest

Compound Name: 3,4,5-Trichloronitrobenzene

Cat. No.: B033126

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This guide provides an overview of the core physicochemical properties of **3,4,5-trichloronitrobenzene**, a chemical compound utilized as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1]

Physicochemical Data

The fundamental molecular characteristics of **3,4,5-trichloronitrobenzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H2Cl3NO2	[1][2][3][4][5]
Molecular Weight	226.45 g/mol	[1][5][6]
226.44 g/mol	[2][4]	
Appearance	White to light yellow crystalline powder	[7]
CAS Number	20098-48-0	[2][3][4]

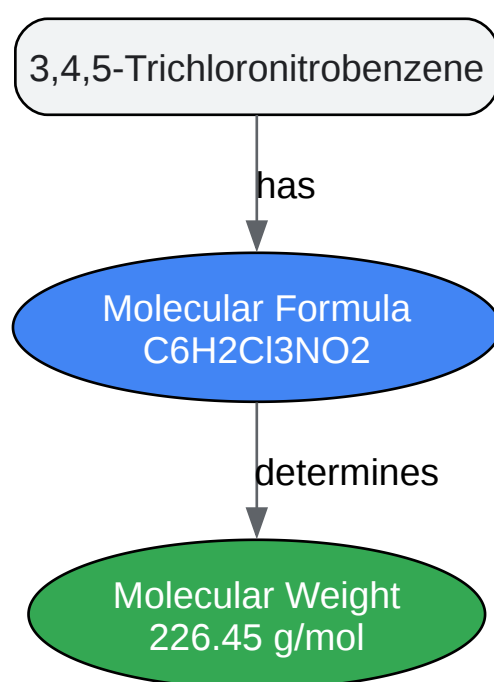
Experimental Protocols

Detailed experimental protocols for the synthesis of **3,4,5-trichloronitrobenzene** can be complex and are often proprietary. However, a general synthetic approach involves the nitration

of 1,2,3-trichlorobenzene. The precise conditions, including temperature, reaction time, and purification methods, are critical for achieving high purity and yield. For instance, one synthetic route describes the diazotization of 2,6-dichloro-4-nitroaniline followed by a Sandmeyer-type reaction to introduce the third chlorine atom.^[7]

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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